

Preparation of a BM-PEG3 Stock Solution in Dimethyl Sulfoxide (DMSO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BM-PEG3

Cat. No.: B014172

[Get Quote](#)

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation of a stock solution of 1,11-Bis-maleimidotetraethyleneglycol (**BM-PEG3**) in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experiments involving this PEG-based PROTAC linker.

Introduction

BM-PEG3 is a homobifunctional crosslinker containing two maleimide groups at either end of a hydrophilic polyethylene glycol (PEG) spacer.^[1] It is commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) to link a target protein-binding ligand and an E3 ubiquitin ligase ligand.^{[2][3]} Accurate preparation of a stock solution is the first critical step for its application in research and drug development. DMSO is a common solvent for **BM-PEG3** due to its high dissolving capacity.^[3]

Quantitative Data Summary

The following table summarizes the key quantitative information for the preparation of a **BM-PEG3** stock solution.

Parameter	Value	Source
Molecular Weight	352.34 g/mol	[1] [2] [3]
Solubility in DMSO	Up to 100 mg/mL (283.82 mM)	[3]
Recommended Stock Concentration	10 mM	[2]
Storage of Powder	-20°C for up to 3 years	[2] [3]
Storage of Stock Solution in DMSO	-80°C for up to 6 months; -20°C for up to 1 month	[3] [4]

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **BM-PEG3** in DMSO.

3.1. Materials

- **BM-PEG3** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[\[2\]](#)[\[3\]](#)

3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **BM-PEG3** and DMSO in a well-ventilated area or a chemical fume hood.

- Refer to the Safety Data Sheet (SDS) for **BM-PEG3** and DMSO for detailed safety information.

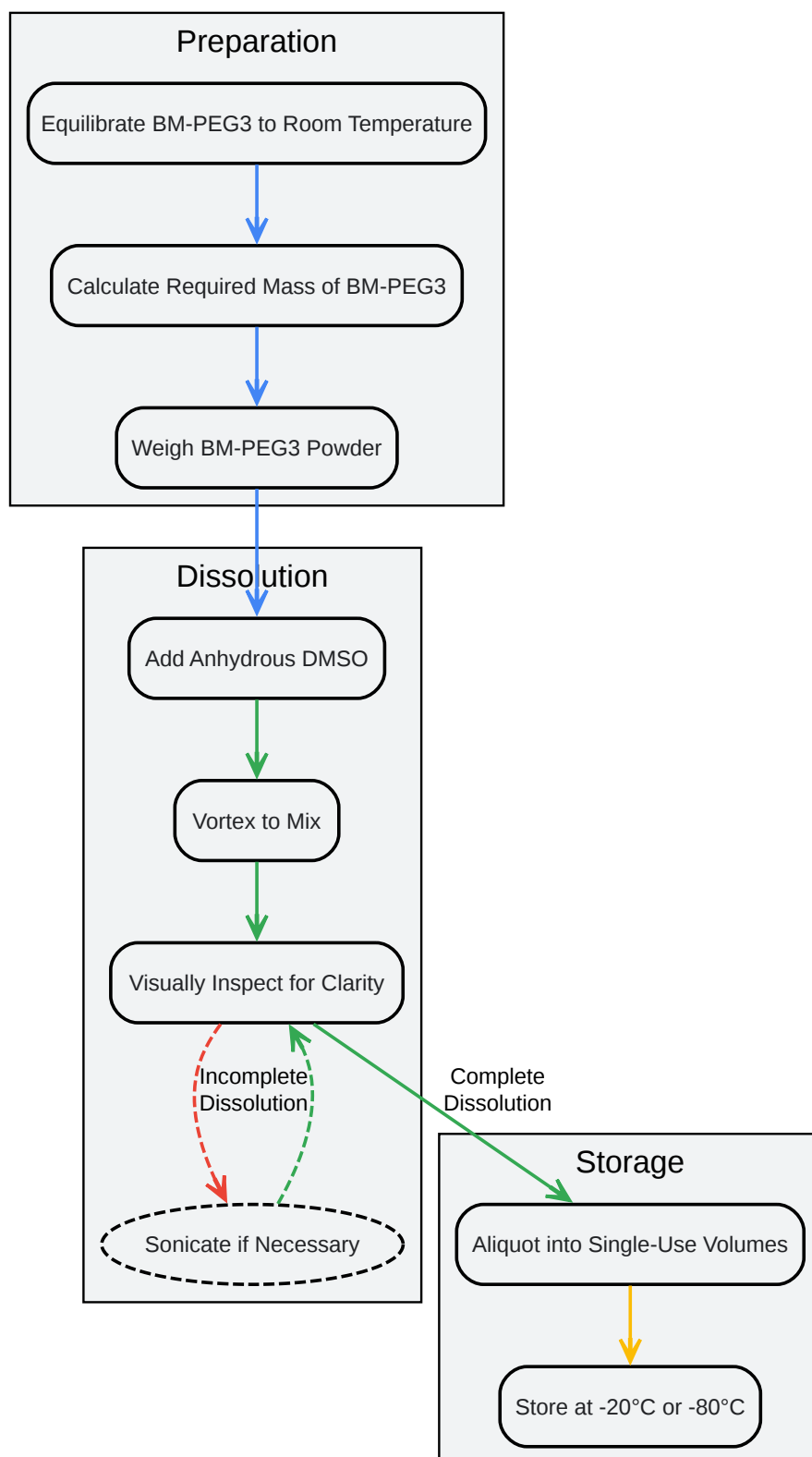
3.3. Preparation Procedure

- Equilibration: Before opening, allow the vial of **BM-PEG3** powder to equilibrate to room temperature to prevent condensation of moisture, as the compound is sensitive to moisture.
- Calculation: Calculate the mass of **BM-PEG3** required to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL of 10 mM (0.01 M) stock solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 352.34 \text{ g/mol} \times 1000 \text{ mg/g} = 3.52 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **BM-PEG3** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the **BM-PEG3** powder.
 - Vortex the tube thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for a few minutes.[\[2\]](#)[\[3\]](#) Visually inspect the solution to ensure it is clear and free of particulates. It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so using a newly opened bottle is recommended.[\[3\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can lead to product inactivation, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[3\]](#)[\[4\]](#)

- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[4\]](#)

Diagrams

Workflow for **BM-PEG3** Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **BM-PEG3** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BM(PEG)3 (1,11-bismaleimido-triethyleneglycol) | LabX.com [labx.com]
- 2. BM-PEG3 | PROTAC Linker | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Preparation of a BM-PEG3 Stock Solution in Dimethyl Sulfoxide (DMSO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014172#how-to-prepare-a-stock-solution-of-bm-peg3-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com